

Preparation of ML381 Stock Solutions in Dimethyl Sulfoxide (DMSO)

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Compound of Interest

Compound Name: ML381

Cat. No.: B15620957

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **ML381**, a selective M5-orthosteric antagonist, using Dimethyl Sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the accuracy, reproducibility, and reliability of experimental results in research and drug development settings.

Introduction

ML381 is a potent and selective antagonist for the muscarinic acetylcholine receptor M5 (M5 mAChR), making it a valuable tool for studying the physiological and pathological roles of this receptor.^{[1][2]} For most in vitro and cell-based assays, **ML381** is first dissolved in an organic solvent, typically DMSO, to create a concentrated stock solution. This stock solution is then further diluted to the final working concentration in an aqueous buffer or cell culture medium. Proper preparation and handling of the DMSO stock solution are critical to maintain the compound's integrity and ensure accurate dosing in subsequent experiments.

Physicochemical Properties of ML381

A clear understanding of the physicochemical properties of **ML381** is essential for its effective use. The key properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₁ N ₃ O ₄	
Molecular Weight	379.41 g/mol	[3][4]
CAS Number	1623481-80-0	[1][2]
Appearance	Solid powder	
Solubility in DMSO	≥ 2.5 mg/mL (≥ 6.59 mM)	[2]

Experimental Protocol: Preparation of a 10 mM ML381 Stock Solution in DMSO

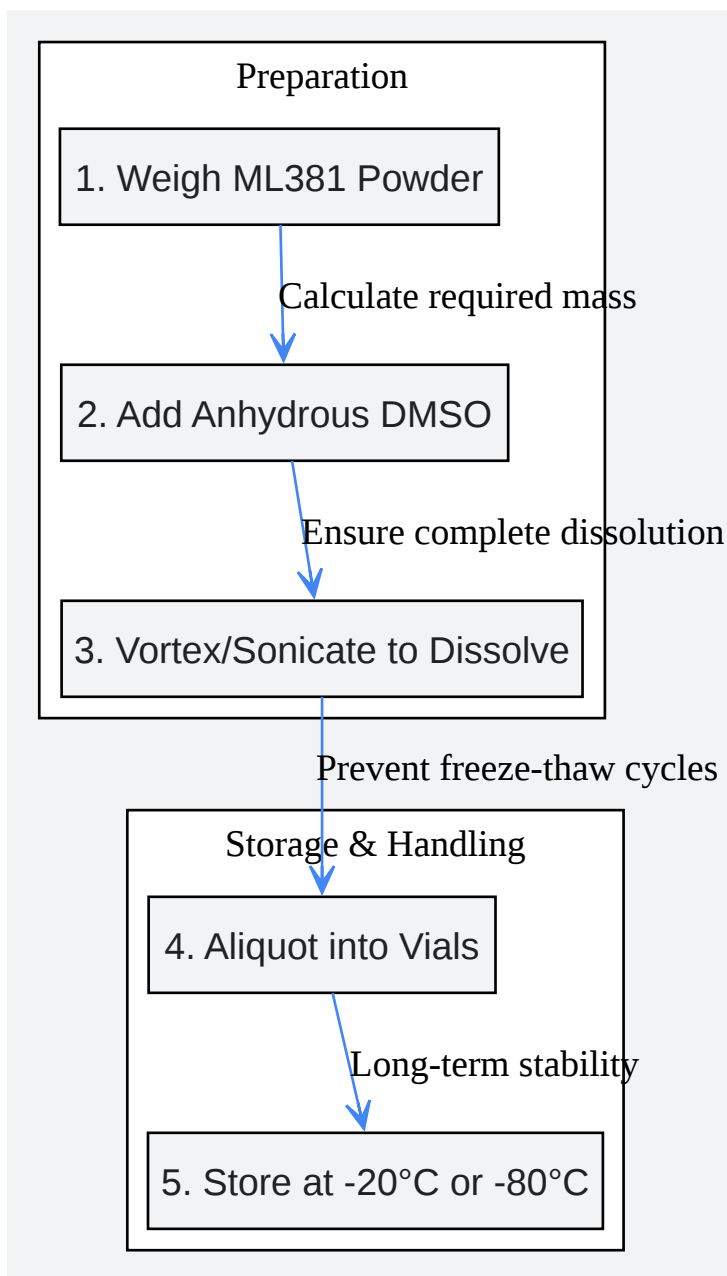
This protocol describes the preparation of a 10 mM stock solution of **ML381** in DMSO, a common starting concentration for serial dilutions.

Materials

- **ML381** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque glass vials or polypropylene microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Experimental Workflow

The following diagram illustrates the workflow for preparing the **ML381** stock solution.



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Caption: Workflow for preparing **ML381** stock solution in DMSO.

Step-by-Step Procedure

- Calculate the required mass of **ML381**:
 - To prepare a 10 mM stock solution, the required mass of **ML381** can be calculated using the following formula:

- $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
- For example, to prepare 1 mL (0.001 L) of a 10 mM (0.01 M) stock solution:
 - $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 379.41 \text{ g/mol} \times 1000 \text{ mg/g} = 3.79 \text{ mg}$
- Weigh the **ML381** powder:
 - Using a calibrated analytical balance, carefully weigh the calculated amount of **ML381** powder. It is advisable to weigh the powder in the vial that will be used for preparing the stock solution to minimize loss during transfer.
- Add DMSO to the **ML381** powder:
 - Using a calibrated micropipette, add the desired volume of anhydrous DMSO to the vial containing the **ML381** powder.
- Dissolve the **ML381** powder:
 - Tightly cap the vial and vortex the solution until the **ML381** powder is completely dissolved.
 - If the compound does not dissolve readily, brief sonication or warming the solution to 37°C may aid in dissolution. Visually inspect the solution to ensure there are no visible particles.
- Aliquot and store the stock solution:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into single-use volumes in sterile, tightly sealed vials.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Storage and Stability

Proper storage of the **ML381** stock solution is critical for maintaining its stability and efficacy.

Storage Temperature	Duration	Recommendations
-20°C	Up to 1 month	For short-term storage.
-80°C	Up to 6 months	For long-term storage. [2]

Important Considerations:

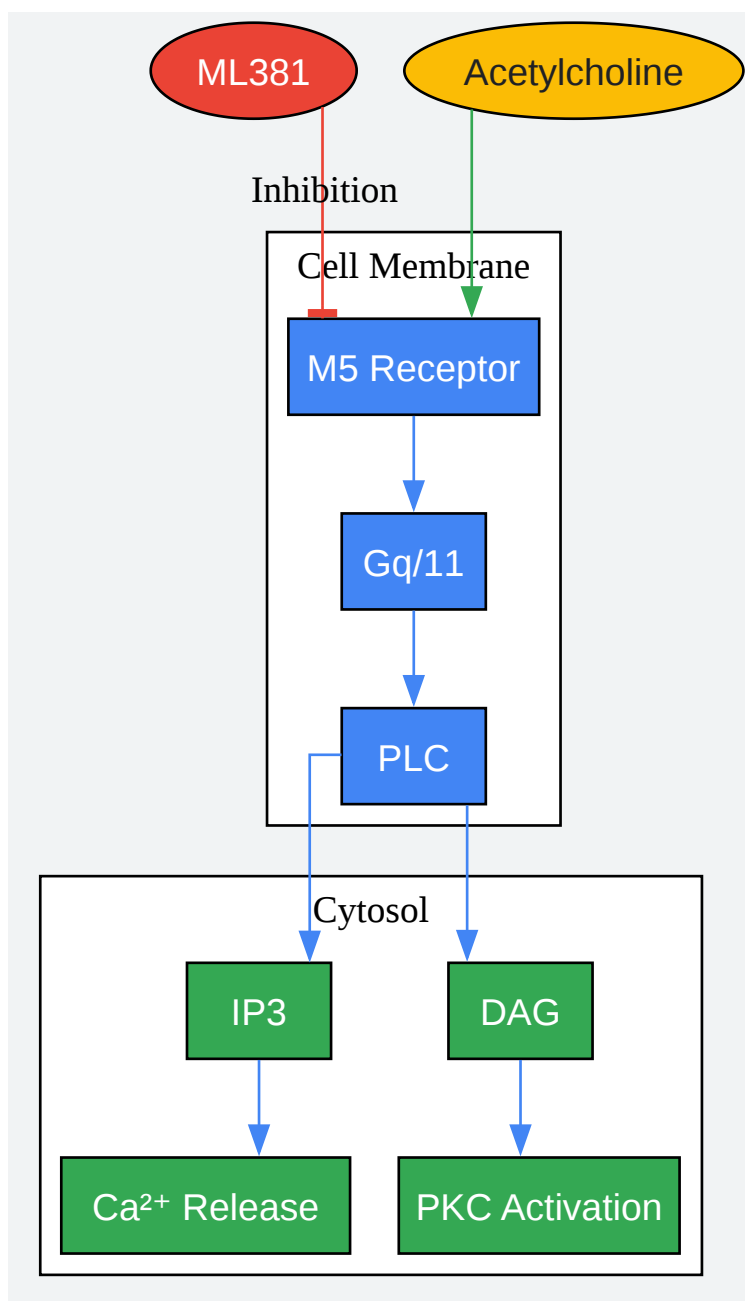
- DMSO is hygroscopic and will readily absorb water from the atmosphere. Use anhydrous DMSO and keep containers tightly sealed to prevent degradation of **ML381**.
- Protect the stock solution from light by using amber or opaque vials.

Dilution to Working Concentrations

For most biological assays, the concentrated DMSO stock solution needs to be diluted to a final working concentration in an aqueous buffer or cell culture medium.

Signaling Pathway Considerations

ML381 acts as an antagonist at the M5 muscarinic acetylcholine receptor, a G-protein coupled receptor (GPCR). Its application in cell-based assays will likely modulate downstream signaling pathways, such as those involving Gq/11 proteins, leading to changes in intracellular calcium levels.



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